

# Application Notes and Protocols for NaFSI-Based Electrolytes in Sodium-Ion Batteries

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## Compound of Interest

Compound Name: Sodium bis(fluorosulfonyl)imide

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## Introduction

Sodium-ion batteries (SIBs) are emerging as a promising alternative to lithium-ion batteries, primarily due to the natural abundance and low cost of sodium. The electrolyte is a critical component that dictates the performance, safety, and lifespan of SIBs. **Sodium bis(fluorosulfonyl)imide** (NaFSI) has garnered significant attention as an electrolytic salt due to its high solubility in common organic solvents, excellent thermal stability, and high ionic conductivity.[1] This document provides detailed application notes and experimental protocols for the preparation of NaFSI-based electrolytes for use in sodium-ion battery research and development.

A key advantage of NaFSI is its utility in formulating high-concentration electrolytes (HCEs) and localized high-concentration electrolytes (LHCEs). These advanced electrolyte systems have been shown to outperform traditional dilute electrolytes by improving cycling stability and forming a more stable solid electrolyte interphase (SEI) on the anode.[1][2] The SEI is a crucial passivation layer that prevents ongoing electrolyte decomposition while allowing for the transport of sodium ions.[3]

This guide will cover the preparation of standard, high-concentration, and localized high-concentration NaFSI-based electrolytes, along with key performance data and characterization techniques.

## Materials and Equipment

### Materials:

- **Sodium bis(fluorosulfonyl)imide** (NaFSI), battery grade ( $\geq 99.9\%$  purity)[4]
- Ethylene Carbonate (EC), battery grade (anhydrous,  $\geq 99\%$ )
- Propylene Carbonate (PC), battery grade (anhydrous,  $\geq 99\%$ )
- Dimethyl Carbonate (DMC), battery grade (anhydrous,  $\geq 99\%$ )
- Diethyl Carbonate (DEC), battery grade (anhydrous,  $\geq 99\%$ )
- 1,2-Dimethoxyethane (DME), battery grade (anhydrous,  $\geq 99.5\%$ )
- 1,1,2,2-Tetrafluoroethyl-2,2,3,3-tetrafluoropropyl ether (TTE), battery grade ( $\geq 99.5\%$ )
- Fluoroethylene carbonate (FEC) additive (optional)
- Argon gas (Ar), high purity ( $\geq 99.999\%$ )
- Glass vials with airtight caps
- Magnetic stir bars

### Equipment:

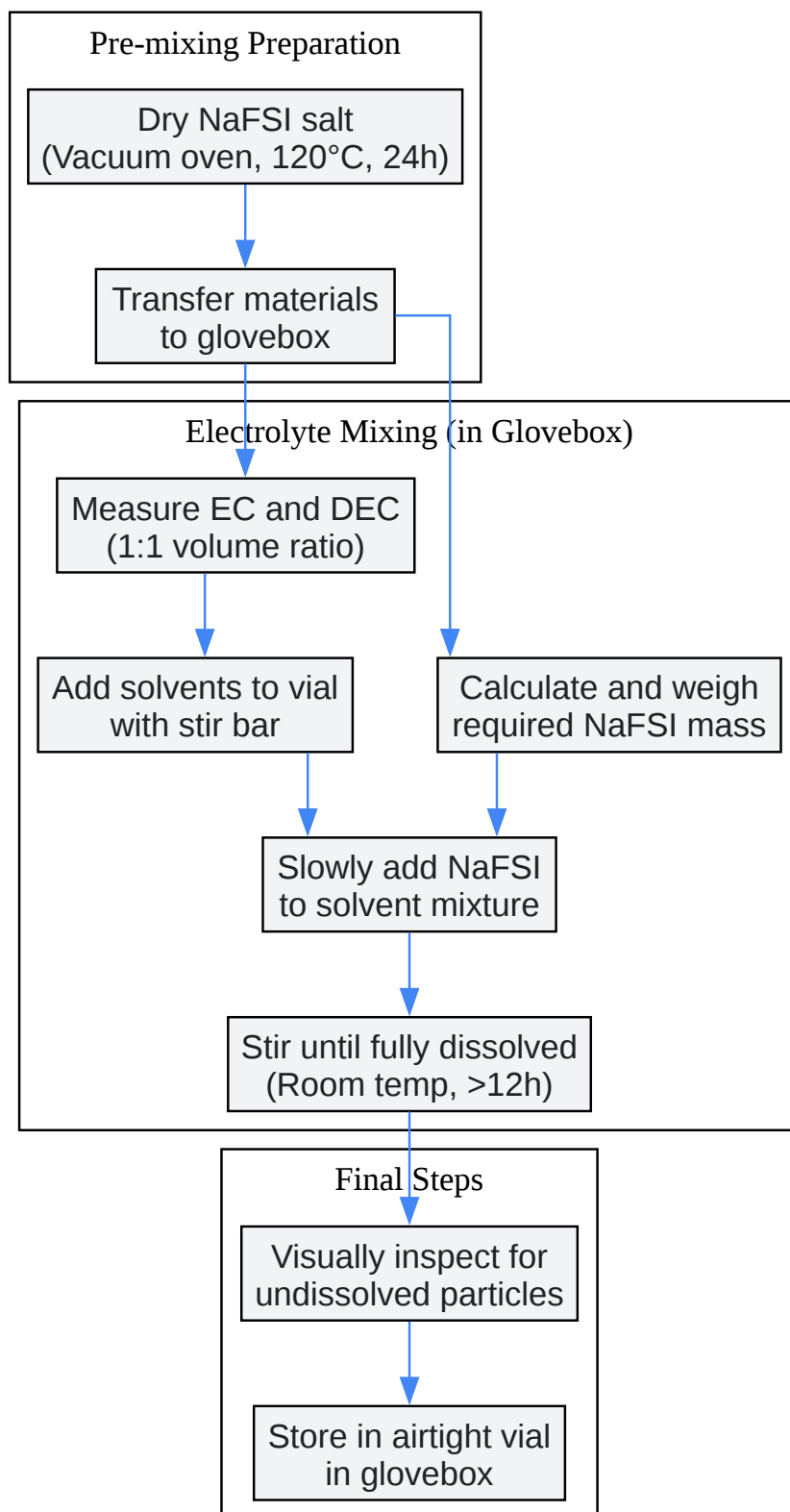
- Argon-filled glovebox with  $\text{H}_2\text{O}$  and  $\text{O}_2$  levels  $< 0.5$  ppm
- Vacuum oven
- Analytical balance ( $\pm 0.1$  mg resolution)
- Magnetic stirrer
- Volumetric flasks and pipettes
- Syringes and syringe filters (PTFE,  $0.2\ \mu\text{m}$  pore size)

## Experimental Protocols

### Protocol 1: Preparation of a Standard 1 M NaFSI Carbonate-Based Electrolyte

This protocol describes the preparation of a commonly used electrolyte, 1 M NaFSI in a 1:1 (v/v) mixture of Ethylene Carbonate (EC) and Diethyl Carbonate (DEC).

Workflow Diagram:



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Caption: Workflow for preparing a standard 1 M NaFSI electrolyte.

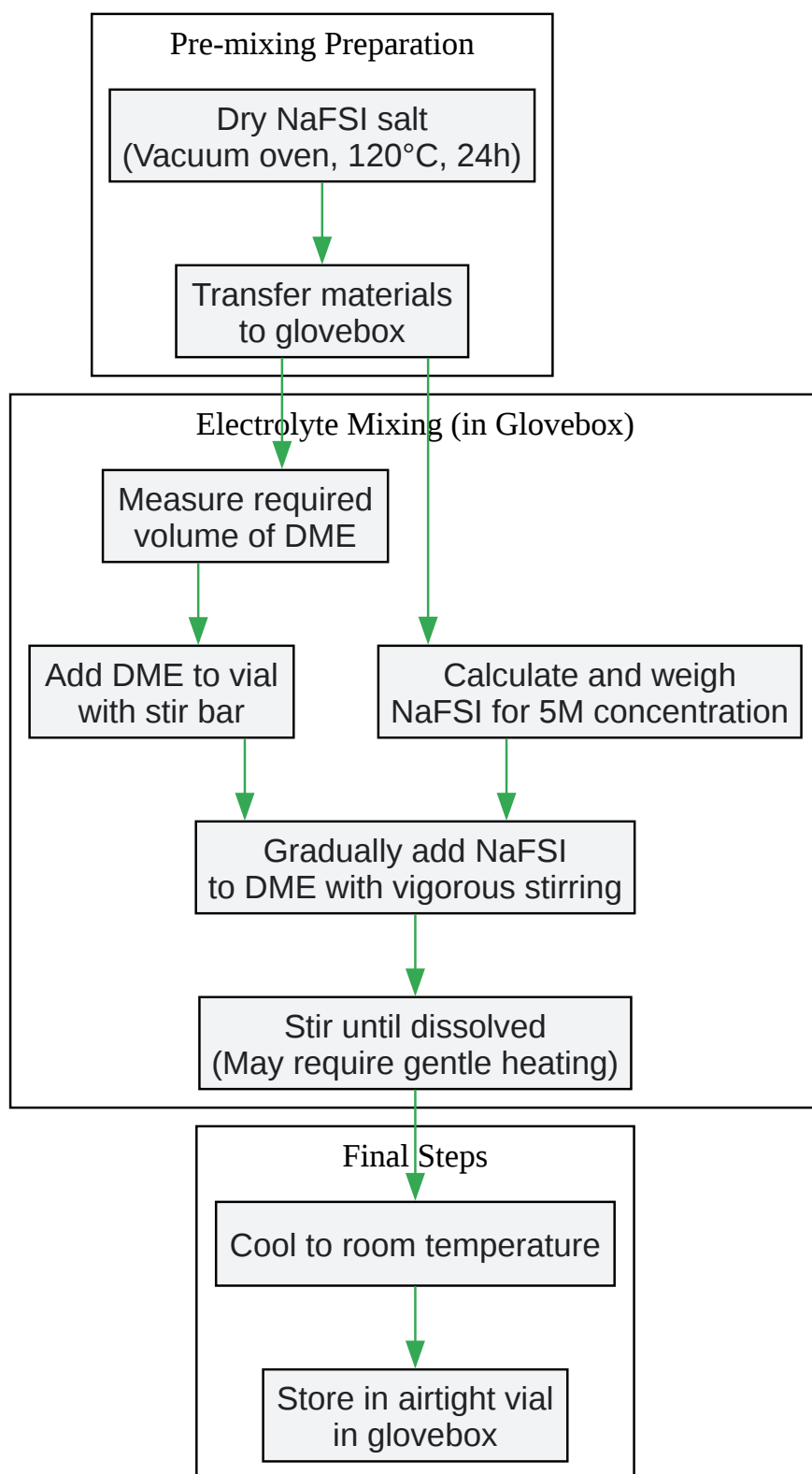
### Step-by-Step Procedure:

- **Drying the Salt:** Place the required amount of NaFSI powder in a glass vial and dry it in a vacuum oven at 120°C for at least 24 hours to remove any residual moisture. NaFSI is hygroscopic and must be handled in a dry environment.[1]
- **Glovebox Preparation:** Transfer the dried NaFSI, solvents (EC, DEC), vials, stir bars, and other necessary equipment into an argon-filled glovebox.
- **Solvent Preparation:** In the glovebox, prepare the solvent mixture. For a 1:1 (v/v) EC:DEC mixture, carefully measure equal volumes of EC and DEC and add them to a clean, dry glass vial containing a magnetic stir bar.
- **Salt Dissolution:**
  - Calculate the mass of NaFSI required to achieve a 1 M concentration in the total volume of the solvent mixture. The molecular weight of NaFSI is 203.12 g/mol .[4]
  - Slowly add the pre-weighed, dried NaFSI salt to the solvent mixture while stirring.
  - Seal the vial tightly and continue stirring at room temperature for at least 12 hours, or until the salt is completely dissolved. Gentle heating (e.g., to 50°C) can aid dissolution, but ensure the solution is cooled to room temperature before use.
- **Finalization and Storage:** Once the salt is fully dissolved, visually inspect the electrolyte for any particulate matter. The solution should be clear and colorless. Store the prepared electrolyte in a tightly sealed vial inside the glovebox to prevent moisture contamination.

## Protocol 2: Preparation of a High-Concentration (HCE) NaFSI Ether-Based Electrolyte

This protocol outlines the preparation of a 5 M NaFSI in 1,2-dimethoxyethane (DME) electrolyte, an example of an ultraconcentrated formulation.[2]

### Workflow Diagram:



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Caption: Workflow for preparing a high-concentration NaFSI electrolyte.

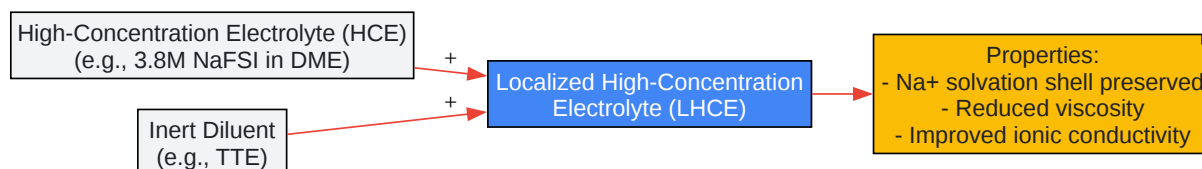
#### Step-by-Step Procedure:

- **Drying the Salt:** As in Protocol 1, thoroughly dry the NaFSI salt in a vacuum oven at 120°C for 24 hours.
- **Glovebox Transfer:** Move all necessary materials, including the dried salt, DME, and equipment, into the argon-filled glovebox.
- **Solvent and Salt Measurement:**
  - Pipette the required volume of anhydrous DME into a glass vial equipped with a magnetic stir bar.
  - Calculate the mass of NaFSI needed to achieve a 5 M concentration.
- **Dissolution:**
  - Gradually add the weighed NaFSI to the DME solvent under vigorous stirring. Due to the high concentration, the dissolution process may be slow.
  - Continue stirring for 24 hours. Gentle heating to 50-60°C can significantly accelerate the dissolution.
- **Storage:** After ensuring complete dissolution and cooling to room temperature, store the highly viscous electrolyte in a sealed vial within the glovebox.

### Protocol 3: Preparation of a Localized High-Concentration (LHCE) NaFSI Electrolyte

This protocol describes the preparation of an LHCE by adding a non-solvating diluent (TTE) to a pre-made HCE. An example formulation is 3.8 M NaFSI in DME with TTE added at a specific molar ratio.<sup>[5]</sup>

#### Logical Relationship Diagram:



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Caption: Logical relationship in the formulation of an LHCE.

#### Step-by-Step Procedure:

- Prepare the HCE: First, prepare the high-concentration electrolyte (e.g., 3.8 M NaFSI in DME) following the steps outlined in Protocol 2.
- Add the Diluent:
  - In the glovebox, calculate the required volume of the TTE diluent based on the desired molar ratio of salt:solvent:diluent.
  - Slowly add the TTE to the prepared HCE solution while stirring.
- Homogenization and Storage:
  - Continue stirring the mixture for several hours to ensure it is homogeneous.
  - Store the final LHCE in a tightly sealed vial inside the glovebox. The resulting electrolyte should have a lower viscosity than the parent HCE.

## Quantitative Data Presentation

The performance of NaFSI-based electrolytes is highly dependent on the choice of solvent, salt concentration, and the presence of additives. The following tables summarize key quantitative data from various studies.

Table 1: Ionic Conductivity of Various NaFSI-Based Electrolytes



Electrolyte Composition	Salt Concentration (mol/L or m)	Temperature (°C)	Ionic Conductivity (mS/cm)	Reference
NaFSI in PC:EMC (15:85)	1.4	40	Not specified, used as baseline	[3]
NaFSI in MA	3	25	14.1	[6]
NaFSI in DMC	1	25	7.82	[6]
NaFSI in DMC	1	-20	0.61	[6]
NaFSI in MA	1	25	10.72	[6]
NaFSI in MA	1	-20	8.06	[6]
NaFSI in DME	5	Not specified	Not specified, noted as ultraconcentrated	[2]
NaFSI in C <sub>3</sub> mpyrFSI	x=0.2 (mol fraction)	25	~3.5	[7]
NaFSI in C <sub>3</sub> mpyrFSI	x=0.2 (mol fraction)	100	~20	[7]

Note: MA = Methyl Acetate, C<sub>3</sub>mpyrFSI = N-methyl-N-propylpyrrolidinium bis(fluorosulfonyl)imide ionic liquid.

Table 2: Cycling Performance of Sodium-Ion Cells with NaFSI-Based Electrolytes

| Cathode/Anode | Electrolyte Composition | Key Cycling Parameters | Performance Metrics | Reference |

| :--- | :--- | :--- | :--- |

| NaNi<sub>1/3</sub>Fe<sub>1/3</sub>Mn<sub>1/3</sub>O<sub>2</sub> / Hard Carbon | NaFSI-NaPF<sub>6</sub> dual salt | 250 cycles @ 25°C | Capacity retention increased from 47.2% to 75.5% (vs. NaPF<sub>6</sub> only) | [8] |

| NaNi<sub>1/3</sub>Fe<sub>1/3</sub>Mn<sub>1/3</sub>O<sub>2</sub> / Hard Carbon | NaFSI-NaPF<sub>6</sub> dual salt | 80 cycles @ 45°C | Capacity retention increased from 51.0% to 82.3% (vs. NaPF<sub>6</sub> only) | [8] |

| Na / Na<sub>4</sub>Fe<sub>3</sub>(PO<sub>4</sub>)<sub>2</sub>(P<sub>2</sub>O<sub>7</sub>) | 5 M NaFSI in DME | 300 cycles | High reversible capacity of 109 mAh g<sup>-1</sup> | [2] |

| Na / Stainless Steel | 5 M NaFSI in DME | 120 cycles | Coulombic efficiency of 99.3% for Na plating/stripping |

[2] | | Hard Carbon / Na | 3 m NaFSI in MA | 30 cycles @ -20°C | Moderate capacity retention |  
[6] |

## Concluding Remarks

The preparation of high-quality NaFSI-based electrolytes is crucial for advancing sodium-ion battery research. Careful attention to anhydrous conditions and proper dissolution techniques is paramount. The protocols provided herein offer a foundation for synthesizing standard, high-concentration, and localized high-concentration electrolytes. Researchers can adapt these protocols by incorporating various solvents, additives (such as FEC for improved SEI formation), or co-salts (like NaPF<sub>6</sub> to mitigate aluminum corrosion) to optimize electrolyte properties for specific electrode materials and applications.[8][9] The provided data tables serve as a useful reference for comparing the expected performance of different NaFSI electrolyte formulations.

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## References

- 1. researchgate.net [researchgate.net]
- 2. NaFSI and NaTFSI Solutions in Ether Solvents from Monoglyme to Poly(ethylene oxide)—A Molecular Dynamics Study - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. pubs.acs.org [pubs.acs.org]
- 6. High-performance all-solid-state electrolyte for sodium batteries enabled by the interaction between the anion in salt and Na<sub>3</sub>SbS<sub>4</sub> - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. chemrxiv.org [chemrxiv.org]
- 9. liuthery.westlake.edu.cn [liuthery.westlake.edu.cn]

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